

3-Chloro-2-fluorocinnamic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-2-fluorocinnamic acid

CAS No.: 261762-62-3

Cat. No.: B1310187

[Get Quote](#)

An In-Depth Technical Guide to **3-Chloro-2-fluorocinnamic Acid**: Physicochemical Properties, Synthesis, and Applications

Executive Summary

3-Chloro-2-fluorocinnamic acid is a halogenated aromatic carboxylic acid of significant interest to the fields of medicinal chemistry and materials science. Its strategic incorporation of both chlorine and fluorine atoms onto the cinnamic acid scaffold makes it a valuable and versatile building block for the synthesis of complex molecular architectures with tailored physicochemical properties. This guide provides a comprehensive technical overview of its core properties, with a primary focus on its molecular weight, and delves into its synthesis, analytical characterization, potential applications, and safe handling procedures. The central theme is the rationale behind its use, particularly how its unique halogenation pattern influences molecular behavior, making it a key intermediate in the development of novel pharmaceutical agents.

Core Physicochemical Properties

The foundational characteristics of a molecule dictate its behavior in both chemical and biological systems. For **3-Chloro-2-fluorocinnamic acid**, these properties are defined by its

specific atomic composition and arrangement.

Molecular Weight: The molecular weight is a critical parameter, essential for stoichiometric calculations in synthesis, quantitative analysis, and mass spectrometry. It is calculated from the sum of the atomic weights of its constituent atoms (9 Carbons, 6 Hydrogens, 1 Chlorine, 1 Fluorine, and 2 Oxygens).

The precise molecular weight of **3-Chloro-2-fluorocinnamic acid** is 200.60 g/mol .[1][2][3][4]

Chemical Structure and Identification: The structure consists of a phenyl ring substituted with a chlorine atom at the 3-position and a fluorine atom at the 2-position. This substituted phenyl group is attached to an acrylic acid moiety, resulting in a trans (E) configuration of the double bond, which is generally more stable than the cis (Z) isomer.

Caption: Chemical structure of **3-Chloro-2-fluorocinnamic acid**.

Table 1: Key Physicochemical Identifiers



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

The Strategic Role of Halogenation in Drug Discovery

The presence of chlorine and fluorine is not incidental; it is a deliberate design choice in medicinal chemistry. These halogens impart specific properties to a molecule that can significantly enhance its drug-like characteristics. Understanding this causality is key to appreciating the value of intermediates like **3-chloro-2-fluorocinnamic acid**.

Expertise & Causality:

- **Fluorine:** The introduction of a fluorine atom can increase metabolic stability by strengthening the C-F bond against enzymatic degradation, thereby prolonging the drug's half-life.[6] It also enhances lipophilicity, which can improve a molecule's ability to cross cellular membranes and increase bioavailability.[6]
- **Chlorine:** Chlorine, being larger and more polarizable, can form specific halogen bonds with biological targets (e.g., proteins, enzymes), potentially modulating binding affinity and increasing potency or selectivity.[7]

The combination of these two halogens provides a powerful tool for fine-tuning a molecule's pharmacokinetic and pharmacodynamic profile.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Influence of halogenation on drug properties.

Synthesis and Purification Workflow

A reliable and reproducible synthetic route is paramount for obtaining high-purity material for research and development. Cinnamic acids are commonly synthesized via condensation reactions.

Methodology: Knoevenagel Condensation A plausible and widely used method for synthesizing cinnamic acid derivatives is the Knoevenagel condensation. This reaction involves the base-catalyzed condensation of an aldehyde (3-chloro-2-fluorobenzaldehyde) with a compound containing an active methylene group (malonic acid).



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: General workflow for synthesis and purification.

Experimental Protocol: This protocol is a representative example based on standard procedures for similar compounds and must be optimized for specific laboratory conditions.[8]
[9]

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add 3-chloro-2-fluorobenzaldehyde (1.0 eq) and malonic acid (1.2 eq).
- **Solvent and Catalyst Addition:** Add pyridine as the solvent and a catalytic amount of piperidine (e.g., 0.1 eq).
- **Reaction:** Heat the mixture to reflux and stir for 4-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** After the reaction is complete, cool the mixture to room temperature. Slowly pour the reaction mixture into a beaker containing cold dilute hydrochloric acid (e.g., 10% HCl) to neutralize the pyridine and precipitate the product.

- Filtration: Collect the resulting solid precipitate by vacuum filtration and wash thoroughly with cold water to remove residual salts and impurities.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final high-purity compound.
- Drying: Dry the purified crystals under vacuum to remove all traces of solvent.

Analytical Characterization and Quality Control

Rigorous analytical testing is a self-validating system that ensures the identity, purity, and structural integrity of the synthesized compound.

Trustworthiness through Validation: Each analytical technique provides a piece of the puzzle. Mass spectrometry confirms the molecular weight, NMR elucidates the precise atomic connectivity, and HPLC quantifies the purity. Together, they provide irrefutable evidence of the compound's quality.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Workflow for analytical quality control (QC).

Key Analytical Protocols:

- High-Performance Liquid Chromatography (HPLC):

- Purpose: To determine the purity of the compound.
- Methodology: A small amount of the sample is dissolved in a suitable solvent (e.g., acetonitrile/water) and injected into an HPLC system equipped with a C18 column and a UV detector. A gradient elution method is typically used to separate the target compound from any impurities. Purity is calculated based on the relative peak area.
- Mass Spectrometry (MS):
 - Purpose: To confirm the molecular weight.
 - Methodology: The sample is analyzed using an electrospray ionization (ESI) mass spectrometer in negative ion mode. The technique validates the presence of the compound by detecting its molecular ion.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To confirm the chemical structure.
 - Methodology: ^1H and ^{13}C NMR spectra are acquired by dissolving the sample in a deuterated solvent (e.g., DMSO- d_6). The resulting spectra provide detailed information about the chemical environment of each proton and carbon atom, confirming the substitution pattern on the phenyl ring and the stereochemistry of the double bond.[10]

Table 2: Summary of Expected Analytical Data



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Applications in Research and Drug Development

3-Chloro-2-fluorocinnamic acid serves primarily as a sophisticated intermediate. Its true value lies in the properties it imparts to the larger, more complex molecules synthesized from it.

- **Pharmaceutical Intermediates:** It is a key building block for creating novel organic compounds with potential biological activity.^[3] The halogenated phenyl ring can be a core component of enzyme inhibitors or receptor modulators.^[3] For instance, the related 3-chloro-2-fluorobenzoic acid is used to synthesize potent Aurora A kinase inhibitors for cancer therapy.^[11]
- **Medicinal Chemistry:** Researchers utilize this compound to study the effects of specific halogen substitutions on drug-target interactions, a field known as structure-activity relationship (SAR) studies.^[12]
- **Materials Science:** The carboxylic acid moiety can coordinate with metal centers, making it a candidate for developing ligands used in metal-organic frameworks (MOFs).^[11]

Safety, Handling, and Storage

Proper handling of any chemical reagent is crucial for laboratory safety. While a specific Safety Data Sheet (SDS) for **3-chloro-2-fluorocinnamic acid** is not widely available, data from closely related halogenated cinnamic acids provide authoritative guidance.^[13]

Hazard Profile (Anticipated):

- **Skin Irritation:** Causes skin irritation.^[13]
- **Eye Irritation:** Causes serious eye irritation.^[13]
- **Respiratory Irritation:** May cause respiratory irritation if inhaled as dust.^[13]

Recommended Procedures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields, and a lab coat.^{[5][13]}

- Handling: Handle only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[5] Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[14]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][13]
- Disposal: Dispose of contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant.[13]

References

- Pharmaffiliates. (n.d.). The Role of 3-Chloro-2-fluorobenzoic Acid in Pharmaceutical Innovation. Retrieved from [\[Link\]](#)
- MySkinRecipes. (n.d.). **3-Chloro-2-fluorocinnamic acid**. Retrieved from [\[Link\]](#)
- PrepChem.com. (n.d.). Synthesis of trans 3-fluorocinnamic acid. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN102633625B - Preparation method of fluorocinnamic acid.
- PharmaCompass. (2025). The Role of 2-Chlorocinnamic Acid in Pharmaceutical and Chemical Research. Retrieved from [\[Link\]](#)
- MDPI. (n.d.). Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide. Retrieved from [\[Link\]](#)
- MDPI. (2020). Cinnamic Acid Derivatives and Their Biological Efficacy. Retrieved from [\[Link\]](#)
- PubMed Central (PMC). (2021). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Retrieved from [\[Link\]](#)
- MDPI. (2023). Activity of Cinnamic Acid Derivatives with 4-Chloro-2-mercaptobenzenesulfonamide Moiety against Clinical HLAR and VRE Enterococcus spp. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Chlorocinnamic acid. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. scbt.com \[scbt.com\]](https://scbt.com)
- [2. 3-Chloro-2-fluorocinnamic acid | 湖南华腾制药有限公司_官网 \[huatengsci.com\]](https://www.huatengsci.com)
- [3. 3-Chloro-2-fluorocinnamic acid \[myskinrecipes.com\]](https://www.myskinrecipes.com)
- [4. chemscene.com \[chemscene.com\]](https://www.chemscene.com)
- [5. downloads.ossila.com \[downloads.ossila.com\]](https://downloads.ossila.com)
- [6. nbinno.com \[nbinno.com\]](https://www.nbinno.com)
- [7. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [8. prepchem.com \[prepchem.com\]](https://www.prepchem.com)
- [9. CN102633625B - Preparation method of fluorocinnamic acid - Google Patents \[patents.google.com\]](https://patents.google.com)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](https://www.pdf.benchchem.com)
- [11. ossila.com \[ossila.com\]](https://www.ossila.com)
- [12. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [13. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [14. und-nd.newlook.safeschoolssds.com \[und-nd.newlook.safeschoolssds.com\]](https://und-nd.newlook.safeschoolssds.com)
- To cite this document: BenchChem. [3-Chloro-2-fluorocinnamic acid molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1310187#3-chloro-2-fluorocinnamic-acid-molecular-weight\]](https://www.benchchem.com/product/b1310187#3-chloro-2-fluorocinnamic-acid-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)